

Essential Safety and Handling Guide for the Research Compound DY131

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Compound of Interest

Compound Name: DY131

Cat. No.: B1241580

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Disclaimer: A specific Safety Data Sheet (SDS) for **DY131** is not publicly available. This guide is based on general safety protocols for handling potent, novel research compounds with unknown toxicity and information from supplier data sheets. It is imperative to supplement this information with a thorough risk assessment conducted by qualified personnel within your institution and to adhere to all local safety regulations.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling the research compound **DY131**. The following procedural guidance is intended to support safe laboratory operations and proper disposal practices.

Chemical and Physical Properties of DY131

A summary of the known properties of **DY131**, based on supplier information, is provided below.

Property	Value
Chemical Name	(E)-N'-(4-(diethylamino)benzylidene)-4-hydroxybenzohydrazide
Synonyms	GSK-9089
CAS Number	95167-41-2
Molecular Formula	C ₁₈ H ₂₁ N ₃ O ₂
Molecular Weight	311.38 g/mol
Appearance	Solid powder, light yellow to green-yellow
Solubility	Soluble in DMSO (up to 50 mg/mL with ultrasonic assistance) and ethanol (up to 8 mg/mL with warming). Insoluble in water.[1][2]
Storage	Store as a powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 2 years or -20°C for up to 1 year.[1]

Personal Protective Equipment (PPE)

Given that the full toxicological profile of **DY131** is unknown, a conservative approach to personal protection is essential. The following PPE is mandatory when handling **DY131**:

- **Eye Protection:** ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. When there is a risk of splashing, chemical splash goggles should be worn. For significant splash risks, a face shield should be worn in addition to goggles.
- **Hand Protection:** Chemical-resistant gloves are required. Given **DY131**'s solubility in DMSO, it is crucial to select gloves with a high resistance to this solvent, such as nitrile or neoprene gloves. Always inspect gloves for any signs of degradation or perforation before use. Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat should be worn at all times. When handling larger quantities or when there is a significant risk of splashes, a chemically resistant apron over the lab coat is recommended.

- Respiratory Protection: All handling of solid **DY131** and the preparation of its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Operational Plan: Safe Handling Procedures

Adherence to a strict operational protocol is critical to minimize exposure and ensure a safe working environment.

- Risk Assessment: Before any new procedure involving **DY131**, a formal risk assessment should be conducted to identify potential hazards and establish appropriate control measures.
- Designated Area: All work with **DY131** should be performed in a designated area within a laboratory that is clearly marked. Access to this area should be restricted to authorized personnel.
- Ventilation: All procedures that may generate dust or aerosols of **DY131** must be carried out in a properly functioning chemical fume hood.
- Weighing: To prevent the generation of airborne dust, weigh solid **DY131** in a fume hood. Use of a balance with a draft shield is recommended.
- Solution Preparation: When preparing solutions, add the solvent to the solid **DY131** slowly to avoid splashing. If using solvents like DMSO, be aware of their ability to facilitate skin absorption of other chemicals.
- Spill Management: In the event of a spill, evacuate the area and prevent others from entering. For small spills, absorbent pads can be used to clean the area, wearing appropriate PPE. All materials used for cleanup should be treated as hazardous waste. For large spills, follow your institution's emergency procedures.

Disposal Plan

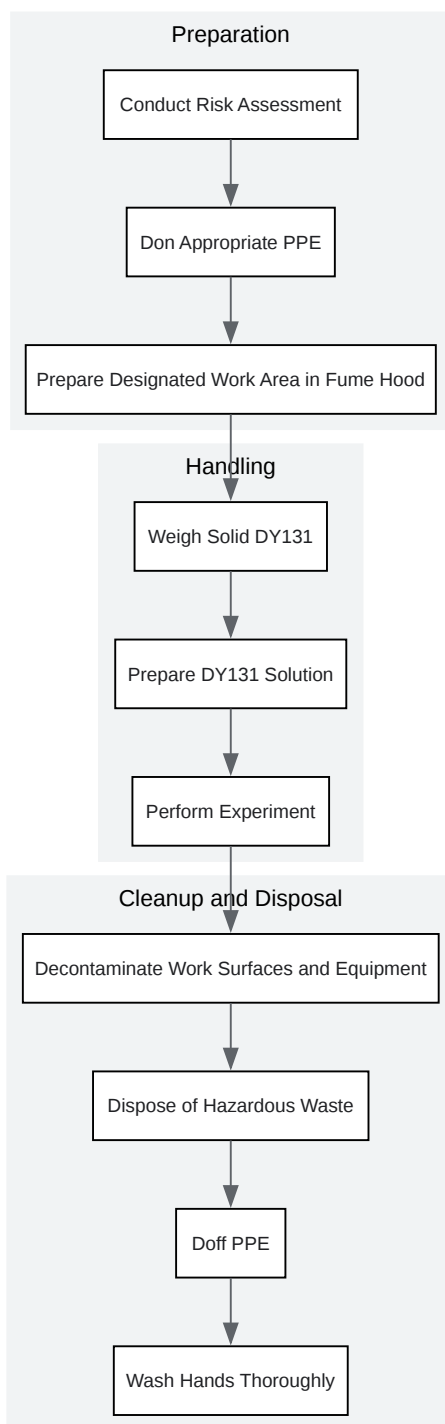
All waste materials contaminated with **DY131** must be disposed of as hazardous chemical waste in accordance with institutional and local environmental regulations.

- **Solid Waste:** This includes contaminated gloves, absorbent pads, and any disposable labware. Collect these materials in a clearly labeled, sealed waste container.
- **Liquid Waste:** Unused solutions of **DY131** and any solvents used for rinsing contaminated glassware should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Empty Containers:** "RCRA empty" containers (those that have been triple-rinsed with a suitable solvent) may be disposed of as non-hazardous waste, depending on local regulations. The rinsate from these containers must be collected as hazardous waste.

Experimental Workflow for Handling **DY131**

The following diagram illustrates a standard workflow for safely handling **DY131** in a research laboratory setting.

Experimental Workflow for Handling DY131

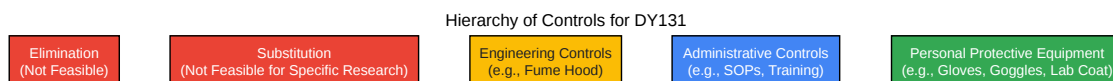


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Caption: A step-by-step workflow for the safe handling of **DY131**, from preparation to disposal.

Logical Relationship of Safety Controls

The hierarchy of controls is a fundamental concept in occupational safety. The following diagram illustrates the application of this hierarchy to the handling of **DY131**.



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Caption: The hierarchy of safety controls applied to handling **DY131**, from most to least effective.

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References

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